An In-depth Technical Guide to the Basic Chemical Properties of Cyanosafracin B

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *Cyanosafracin B*

Cat. No.: *B10854598*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental chemical and physical properties of **Cyanosafracin B**, a pivotal intermediate in the synthesis of prominent anticancer therapeutics. The information is curated for professionals engaged in research, discovery, and development within the pharmaceutical and biotechnology sectors.

Introduction

Cyanosafracin B is a complex heterocyclic alkaloid belonging to the saframycin class of antibiotics. It is a natural product derived from the fermentation of the bacterium Pseudomonas fluorescens. Although it is a secondary metabolite with potential intrinsic bioactivity, its primary significance in modern pharmacology lies in its role as a crucial starting material for the semi-synthesis of the marine-derived anticancer agent, Ecteinascidin 743 (Trabectedin). The structural complexity and chiral nature of **Cyanosafracin B** make its characterization and handling critical for the successful production of these life-saving drugs.

Chemical and Physical Properties

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The known physicochemical properties of **Cyanosafracin B** are detailed below. It is noteworthy that while some data are readily available from commercial suppliers and in the context of its synthetic applications, a comprehensive public dataset of all its physical properties is limited.

Table 1: Physicochemical Data of **Cyanosafracin B**

Property	Value
CAS Number	96996-50-8
Molecular Formula	$C_{29}H_{35}N_5O_6$
Molecular Weight	549.62 g/mol
Appearance	Solid
Solubility	Soluble in DMSO at 25 mg/mL.
Melting Point	Data not publicly available.
Boiling Point	Data not publicly available; likely decomposes upon heating.
Density	Data not publicly available.
pKa	Data not publicly available.
Optical Rotation	Data not publicly available.

Stability and Storage

The stability of **Cyanosafracin B** is a critical factor for its use in multi-step synthetic processes. Proper storage is essential to prevent degradation and ensure the quality of the starting material.

- Long-term Storage: For extended periods, **Cyanosafracin B** should be stored at -80°C.
- Short-term Storage: For shorter durations, storage at -20°C is recommended.
- Light Sensitivity: The compound should be protected from light to prevent potential photodegradation.

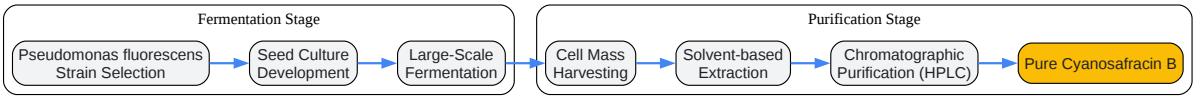
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Experimental Protocols and Characterization

While detailed protocols for the determination of all physicochemical properties of **Cyanosafracin B** are not extensively published, the following outlines the general methodologies for its production, isolation, and analytical characterization.

Production and Isolation Workflow

Cyanosafracin B is produced via fermentation of Pseudomonas fluorescens. The general process from bacterial culture to pure compound is illustrated below.



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Caption: General workflow for the production and isolation of **Cyanosafracin B**.

A selected strain of Pseudomonas fluorescens is cultured in a specific fermentation medium under optimized conditions (e.g., temperature, pH, aeration) to maximize the yield of **Cyanosafracin B**. The bacterial biomass is then harvested, and the compound is extracted using organic solvents. Final purification is typically achieved through chromatographic techniques like High-Performance Liquid Chromatography (HPLC).

Analytical Characterization Methods

The identity and purity of **Cyanosafracin B** are confirmed using a suite of analytical techniques.

- High-Performance Liquid Chromatography (HPLC): Purity is assessed using reversed-phase HPLC, often with a C18 column and a mobile phase gradient of acetonitrile and a buffered aqueous solution.

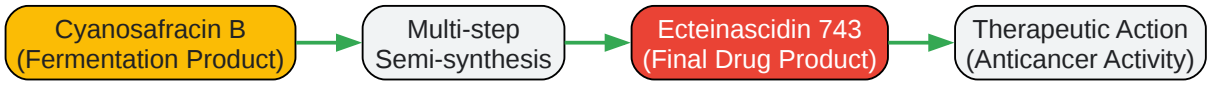
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- Mass Spectrometry (MS): The molecular weight and elemental composition are confirmed by mass spectrometry, typically using electrospray ionization (ESI).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: The complex structure of **Cyanosafracin B** is elucidated and confirmed using 1D (^{1}H, ^{13}C) and 2D NMR techniques.

Biological Activity and Signaling Pathways

Currently, there is a notable lack of publicly available data on the direct biological activity and the specific signaling pathways affected by **Cyanosafracin B** itself. The scientific literature predominantly focuses on the well-documented anticancer mechanisms of its derivative, Ecteinascidin 743, which involves binding to the minor groove of DNA and interfering with DNA repair pathways.

The primary role of **Cyanosafracin B** in a therapeutic context is as a synthetic precursor. This logical relationship is visualized below.



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Caption: The role of **Cyanosafracin B** as a key intermediate in drug synthesis.

Given its structural similarity to other saframycin antibiotics, it is plausible that **Cyanosafracin B** possesses some antimicrobial or cytotoxic properties. However, dedicated studies to elucidate its specific biological targets and mechanisms of action are not widely reported.

Conclusion

Cyanosafracin B is a microbially-derived natural product of significant importance to the pharmaceutical industry. Its value is intrinsically linked to its role as a sophisticated chiral building block for the synthesis of complex anticancer drugs. This guide has summarized the core, publicly available chemical properties of **Cyanosafracin B**. Further research to fill the existing data gaps, particularly concerning its physicochemical constants and intrinsic biological

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activity, would provide a more complete scientific understanding of this molecule and could potentially unveil novel therapeutic applications.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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